

Licochalcone B molecular targets and signaling pathways

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Compound Focus: Licochalcone B

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Molecular Targets and Quantitative Data

The table below summarizes the key molecular targets of LicB and relevant quantitative data from experimental studies.

Molecular Target / Pathway	Biological Effect	Experimental Model	Quantitative Data / IC ₅₀
NEK7-NLRP3 Interaction [1]	Inhibits NLRP3 inflammasome assembly & activation	Mouse BMDMs (macrophages)	IC ₅₀ ~18.1 μM for IL-1β secretion [1]
15-Lipoxygenase (15-LOX) [2]	Anti-inflammatory	Enzyme assay	IC ₅₀ = 9.67 μM [2]
iNOS / NO Production [2]	Anti-inflammatory	LPS-induced RAW 264.7 macrophages	IC ₅₀ = 8.78 μM (NO production) [2]
DPP4 [2]	Antidiabetic potential	Enzyme assay	Concentration-dependent inhibition [2]

Molecular Target / Pathway	Biological Effect	Experimental Model	Quantitative Data / IC ₅₀
Keap1/Nrf2 Pathway [3] [4]	Activates antioxidant response	LPS-induced acute lung injury model	Increased expression of Nrf2, HO-1, NQO1 [3]
Apoptosis & Autophagy (Cancer) [2]	Anti-cancer (osteosarcoma)	MG-63 & U2OS cells	↓Bcl-2, p62; ↑cleaved caspase-3, Bax, LC3B [2]
SIRT1/AMPK Pathway [5]	Induces autophagy, neuroprotection	H ₂ O ₂ -induced PC-12 cells	↑LC3-II, ↓p62 [5]

Core Experimental Protocols

The following methodologies are central to investigating LicB's mechanisms of action.

Assessing NLRP3 Inflammasome Inhibition

This protocol is used to determine if LicB specifically inhibits the NLRP3 inflammasome, a key complex in inflammatory diseases. [1]

- **Cell Model:** Mouse Bone Marrow-Derived Macrophages (BMDMs).
- **Treatment:**
 - **Priming:** Stimulate cells with LPS (e.g., 100 ng/mL for 3-4 hours) to induce pro-IL-1 β expression.
 - **LicB Pre-treatment:** Incubate cells with a range of LicB concentrations (e.g., 10-80 μ M) for about 30-60 minutes before activation.
 - **Activation:** Activate the NLRP3 inflammasome with specific agonists:
 - **ATP** (5 mM for 30 minutes)
 - **Nigericin** (10 μ M for 30-60 minutes)
- **Readouts:**
 - **Western Blot:** Analyze cell culture supernatants for **cleaved caspase-1 (p20)** and **mature IL-1 β (p17)**. Whole cell lysates can be probed for pro-IL-1 β and NLRP3 to confirm specific inhibition.
 - **ELISA:** Quantify the secretion of mature IL-1 β into the supernatant.

- **Cell Viability Assay** (e.g., CCK-8): Perform in parallel to ensure effects are not due to cytotoxicity.

Evaluating the Keap1/Nrf2 Antioxidant Pathway

This protocol tests LicB's ability to activate cellular defense mechanisms against oxidative stress. [3]

- **In Vivo Model:** LPS-induced acute lung injury in mice.
- **Treatment:**
 - Mice are administered LicB (e.g., 10-20 mg/kg, intraperitoneally) before or after LPS challenge.
- **Readouts:**
 - **Lung Tissue Homogenates:**
 - **Western Blot / qPCR:** Measure protein and mRNA levels of **Nrf2** and its downstream targets **HO-1** and **NQO1**.
 - **ELISA:** Assess levels of oxidative stress markers (MDA, GSH-Px, SOD, CAT) and inflammatory cytokines (TNF- α , IL-6, IL-1 β).
 - **Histopathology:** Examine lung tissue sections for injury, inflammation, and immune cell infiltration.

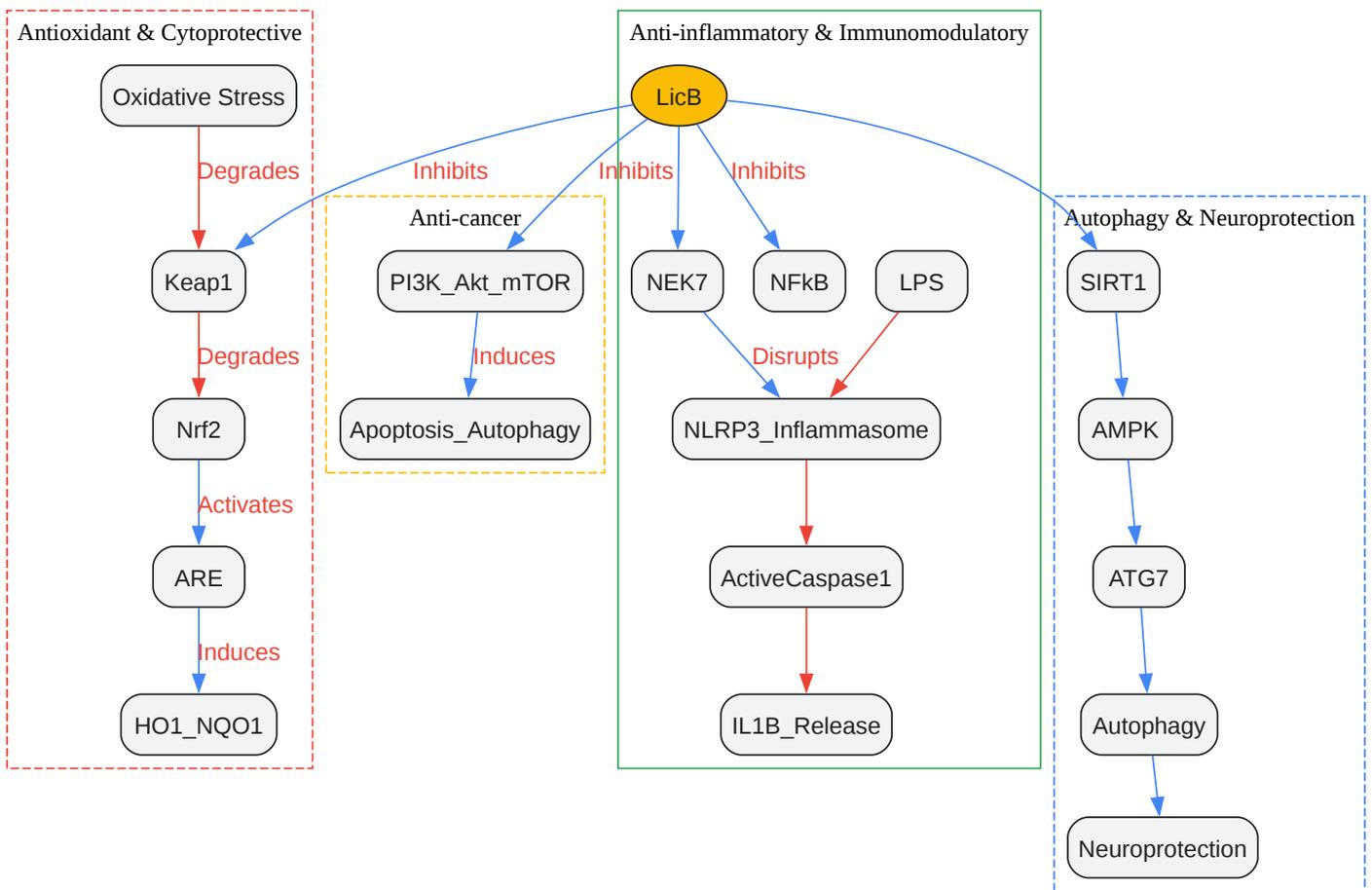
Analyzing Autophagy Induction for Neuroprotection

This method is used to investigate LicB's role in protecting neuronal cells from oxidative damage by inducing autophagy. [5]

- **Cell Model:** PC-12 cells (rat pheochromocytoma, a neuronal model) induced with H₂O₂.
- **Treatment:**
 - Pre-treat cells with LicB (e.g., 10-40 μ M) for a set time (e.g., 2-4 hours).
 - Induce oxidative stress with **H₂O₂** (e.g., 900 μ M for 6 hours).
- **Readouts:**
 - **Western Blot:** Analyze key autophagy markers: **LC3-II/I ratio** (increases during autophagy) and **p62/SQSTM1** (decreases during autophagy). Apoptosis markers like cleaved caspase-3 can also be assessed.
 - **Flow Cytometry / Fluorescence Microscopy:**
 - Use DCFH-DA probe to measure intracellular **ROS** levels.
 - Use Annexin V/PI staining to quantify **apoptosis**.
 - **Biochemical Assays:** Measure levels of **MDA** (lipid peroxidation) and **SOD** (antioxidant enzyme).

LicB Signaling Pathways

The diagram below illustrates the core signaling pathways modulated by **Licochalcone B**, integrating its anti-inflammatory, antioxidant, and anti-cancer mechanisms.



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This integrated pathway map shows how LicB simultaneously targets multiple processes: it directly inhibits the NEK7-NLRP3 interaction and NF- κ B signaling to suppress inflammation, disrupts the Keap1-Nrf2 interaction to activate antioxidant genes, and induces autophagy and apoptosis via the SIRT1/AMPK and PI3K/Akt/mTOR pathways for neuroprotection and cancer cell death. [2] [3] [1]

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